

4-methylcyclohexanecarboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

CAS No.: 934-67-8

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An In-Depth Technical Guide to **4-Methylcyclohexanecarboxylic Acid**: Properties, Synthesis, and Applications

Introduction

4-Methylcyclohexanecarboxylic acid is a saturated cyclic carboxylic acid that serves as a pivotal building block in various fields of chemical synthesis, from pharmaceuticals to advanced materials.^{[1][2][3]} Its structure, featuring a cyclohexane ring, provides a rigid and three-dimensional scaffold that is highly desirable in drug design and liquid crystal technology.^{[1][4]} The true complexity and utility of this molecule, however, lie in its stereochemistry. The compound exists as cis and trans geometric isomers, where the spatial arrangement of the methyl and carboxylic acid groups dictates its physical properties and, consequently, its application and handling.^[1] This guide offers a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into the molecule's core characteristics, synthesis strategies, analytical validation, and key applications, with a focus on the practical implications of its isomeric forms.

Part 1: Molecular Identity and Physicochemical Properties

A thorough understanding of the fundamental properties of **4-methylcyclohexanecarboxylic acid** is essential for its effective use. These properties are intrinsically linked to its molecular structure and, most critically, its stereoisomerism.

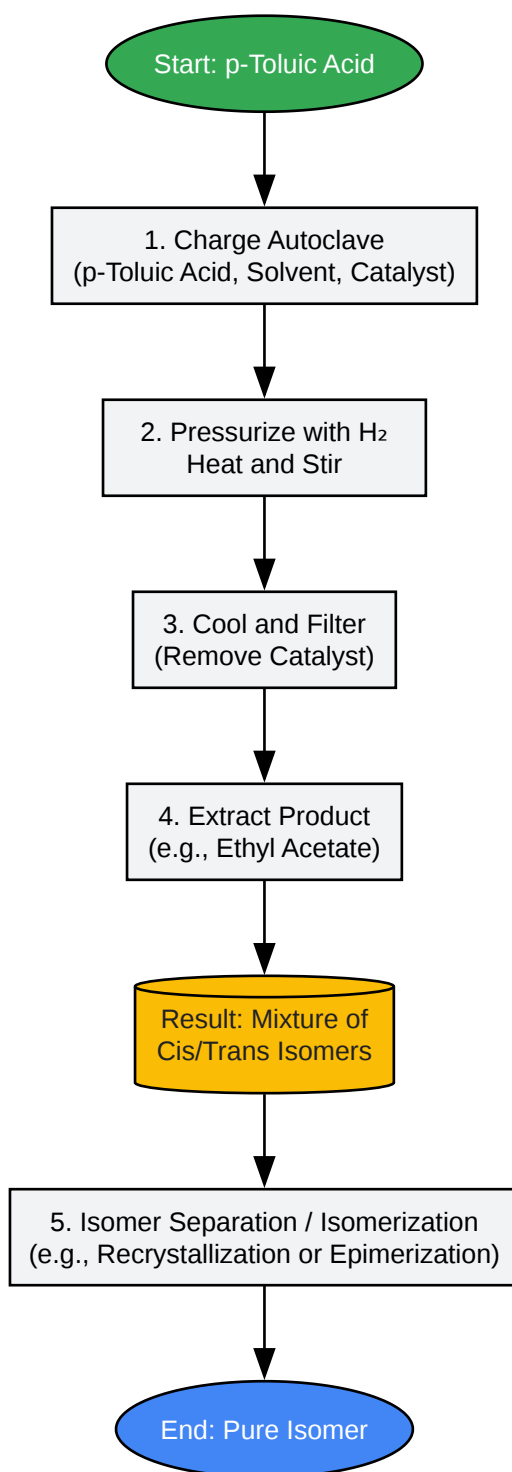
Chemical Formula and Molecular Weight

The basic identity of **4-methylcyclohexanecarboxylic acid** is defined by its chemical formula and molecular weight, which are consistent across both of its isomers.

Identifier	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₂	[1][4][5][6]
Molecular Weight	142.20 g/mol	[1][5][6][7]
IUPAC Name	4-methylcyclohexane-1-carboxylic acid	[1][5]

Stereoisomerism: The Critical Cis/Trans Distinction

The cyclohexane ring's substituents can be positioned on the same side (cis) or opposite sides (trans) of the ring's plane.[1] This geometric difference leads to two distinct molecules with unique properties. The trans isomer, where the bulky methyl and carboxyl groups are in an equatorial-equatorial conformation, is generally more thermodynamically stable than the cis isomer. This stability difference is a key factor in both synthesis and purification.



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Caption: Workflow for synthesis from p-toluic acid.

Isomerization: A Self-Validating System for Purity

For applications requiring the pure trans isomer, a subsequent epimerization step is often employed. Heating the cis/trans mixture, often under acidic conditions (e.g., with dry hydrogen chloride), converts the less stable cis isomer into the more stable trans isomer. [8] This process drives the equilibrium towards the desired product.

Trustworthiness: This step serves as a self-validating system. The significant difference in melting points between the isomers allows for straightforward purification of the trans isomer via recrystallization after isomerization. The attainment of a sharp, high melting point (109-111 °C) is a reliable indicator of high isomeric purity. [4]

Part 3: Applications in Research and Drug Development

The utility of **4-methylcyclohexanecarboxylic acid** stems from its bifunctional nature: a rigid cycloalkane core and a versatile carboxylic acid handle.

- **Pharmaceutical Intermediate:** The compound is a key precursor in drug synthesis. [2] Its structure can be incorporated into larger, more complex molecules to modulate properties like lipophilicity, metabolic stability, and binding geometry. The rigid cyclohexane scaffold is often used to replace more flexible alkyl chains or aromatic rings to optimize a drug candidate's pharmacokinetic profile.
- **Organic Building Block:** The carboxylic acid group is a gateway to a wide range of chemical transformations, including esterification, amidation, and reduction to an alcohol. This allows for its strategic incorporation into diverse molecular architectures. [3]*
- **Material Science:** It serves as a building block for liquid crystal materials. [1] The rigid, rod-like shape of the trans isomer is conducive to forming the ordered phases required for liquid crystal displays.

Part 4: Analytical Characterization

Confirming the identity, purity, and isomeric ratio of **4-methylcyclohexanecarboxylic acid** is critical. A combination of spectroscopic and chromatographic techniques is typically employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are powerful tools for structural confirmation. The chemical shifts and coupling patterns of the protons on the cyclohexane ring, particularly the one attached to the carboxyl-bearing carbon, can help

differentiate between the cis and trans isomers. Spectral databases are available for comparison. [5][9]* Infrared (IR) Spectroscopy: IR analysis will confirm the presence of the key functional groups. A broad absorption in the $2500\text{--}3300\text{ cm}^{-1}$ region is characteristic of the O-H stretch of a carboxylic acid dimer, while a strong absorption around 1700 cm^{-1} corresponds to the C=O (carbonyl) stretch. [5]* Gas Chromatography-Mass Spectrometry (GC-MS): To assess purity and determine the isomer ratio, GC is highly effective. The sample is often derivatized first (e.g., converted to its methyl ester) to improve volatility. [6]The resulting chromatogram will show distinct peaks for the cis and trans derivatives, allowing for their quantification. Mass spectrometry provides definitive molecular weight confirmation.

Part 5: Safety and Handling

4-Methylcyclohexanecarboxylic acid is classified as an irritant. Proper handling procedures are necessary to ensure laboratory safety.

Hazard Category	Precautionary Measures and First Aid
Eye Irritation	Causes serious eye irritation. [10]Wear safety goggles. In case of contact, rinse cautiously with water for several minutes. If irritation persists, seek medical attention. [10]
Skin Irritation	Causes skin irritation. [10]Wear protective gloves and lab coat. In case of contact, wash with plenty of soap and water. [10]
Respiratory Irritation	May cause respiratory irritation. [10]Avoid breathing dust. Use only in a well-ventilated area or with a fume hood. If inhaled, move to fresh air. [10]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. [10]
Incompatible Materials	Strong oxidizing agents, bases. [10]

This information is a summary. Always consult the full Safety Data Sheet (SDS) before handling. [\[10\]](#)[\[11\]](#)[\[12\]](#)

Conclusion

4-Methylcyclohexanecarboxylic acid is more than a simple cyclic molecule; it is a versatile tool whose full potential is unlocked through a deep understanding of its stereochemistry. The distinct properties of its cis and trans isomers govern every aspect of its lifecycle, from synthesis and purification to its final application in cutting-edge pharmaceuticals and materials. For the research and drug development professional, mastering the control and analysis of these isomers is paramount to leveraging this valuable chemical building block for innovation.

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